

safety and handling precautions for 1-Bromo-2-fluoroethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Bromo-2-fluoroethane

Cat. No.: B107303

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An In-depth Technical Guide to the Safety and Handling of **1-Bromo-2-fluoroethane**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Bromo-2-fluoroethane** (CAS No. 762-49-2), a halogenated hydrocarbon utilized in organic synthesis. Due to its hazardous properties, strict adherence to safety protocols is imperative to mitigate risks in the laboratory setting.

Chemical and Physical Properties

1-Bromo-2-fluoroethane is a pale yellow, volatile liquid with a typical organohalide odor.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C2H4BrF	[2]
Molecular Weight	126.96 g/mol	[3]
Boiling Point	71-72.5 °C at 760 mmHg	[4]
Density	1.7050 g/cm ³	[4]
Flash Point	-1 °C (30.20 °F)	[1]
Vapor Density	4-5 (Air = 1)	[1]
Solubility	Soluble in alcohol and ether; limited solubility in water.	[3][5]
Refractive Index	n ₂₀ /D 1.424	[2]

Toxicological Data

1-Bromo-2-fluoroethane is highly toxic and poses significant health risks upon exposure. It is classified as fatal if swallowed or in contact with skin.[3]

Metric	Value	Species	Route	Source
LD50	5 mg/kg	Rat	Oral	[4]
LD50	>20 mg/kg	Rabbit	Skin	[4]
LCLo	11 ppm/4H	Rat	Inhalation	[4][6]

Hazard Identification and GHS Classification

This substance is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.
Acute Toxicity, Oral	2	H300: Fatal if swallowed.
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin.
Skin Corrosion/Irritation	2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation.
Hazardous to the ozone layer	1	H420: Harms public health and the environment by destroying ozone in the upper atmosphere.

Source:[3][7]

Experimental Protocols: Safety and Emergency Procedures

Given the hazardous nature of **1-Bromo-2-fluoroethane**, established protocols for handling and emergencies are critical.

Spill Response Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and further hazards.

Methodology:

- Immediate Evacuation and Ventilation: Evacuate all non-essential personnel from the spill area.[8] Ensure adequate ventilation to dissipate vapors.[1]

- Source of Ignition Control: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1] Use only non-sparking tools.[9]
- Personal Protective Equipment (PPE): Don appropriate PPE, including chemical-resistant gloves, chemical splash goggles, and a respirator with a suitable cartridge for organic vapors.[1][9]
- Containment and Absorption: Contain the spill using an inert absorbent material like vermiculite, sand, or earth.[8]
- Collection and Disposal: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[8] Do not allow the substance to enter drains or waterways.[8]
- Decontamination: Decontaminate the spill area thoroughly with a suitable cleaning agent.
- Reporting: Report the incident to the appropriate laboratory and safety personnel.

First Aid Protocol

Prompt first aid is crucial in case of exposure.

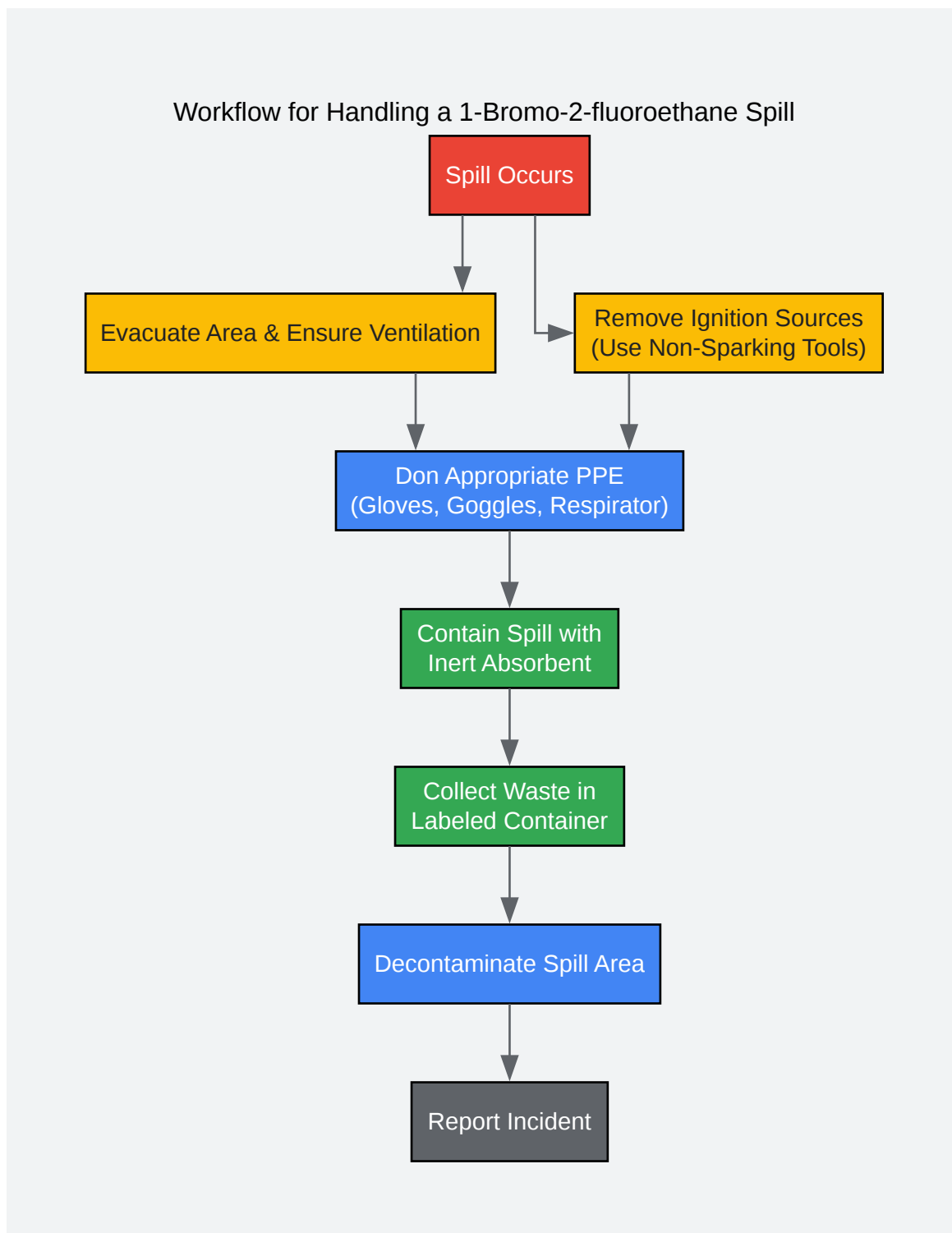
Methodology:

- Inhalation: Move the affected person to fresh air immediately.[1] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration.[1] Seek immediate medical attention.[1]
- Skin Contact: Immediately remove all contaminated clothing.[7] Flush the affected skin area with plenty of water for at least 15 minutes.[1] Seek immediate medical attention.[1]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[7] Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water.[7] Never give anything by mouth to an unconscious person.[1] Call a poison control center or seek immediate medical attention.[1]

Note to Physician: Patients poisoned with fluorohydrocarbons should not be administered epinephrine or similar drugs due to the risk of inducing cardiac arrhythmia.[1]

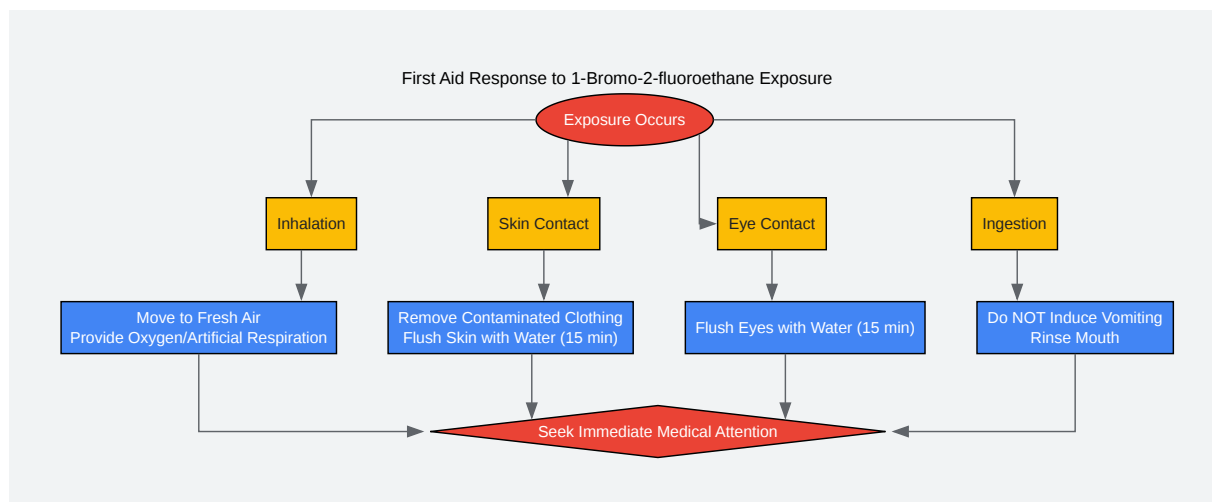
Visual Workflow Diagrams

The following diagrams illustrate key safety workflows for handling **1-Bromo-2-fluoroethane**.



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Caption: Logical workflow for the safe handling of a **1-Bromo-2-fluoroethane** spill.



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Caption: Flowchart for the appropriate first aid response to exposure.

Safe Handling and Storage

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical splash goggles.[4]
- Skin Protection: Wear appropriate protective gloves to prevent skin exposure.[4]
- Clothing: Wear appropriate protective clothing to prevent skin exposure.[4]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use.[4]

Handling

- Use with adequate ventilation and in a chemical fume hood.[\[1\]](#)
- Ground and bond containers when transferring material.[\[1\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Avoid breathing vapor or mist.[\[1\]](#)
- Wash thoroughly after handling.[\[1\]](#)
- Empty containers retain product residue and can be dangerous.[\[1\]](#) Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[\[1\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep away from heat, sparks, and flame.[\[1\]](#)
- Store in a flammables-area.[\[1\]](#)
- Incompatible with strong oxidizing agents, strong bases, and magnesium.[\[4\]](#)

Fire and Explosion Hazard Data

- Flammability: Highly flammable liquid and vapor.[\[1\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[1\]](#)
- Flash Point: -1 °C (30.20 °F).[\[1\]](#)
- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[\[1\]](#)
- Firefighting Instructions: Wear a self-contained breathing apparatus (SCBA) in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#) During a fire,

irritating and highly toxic gases may be generated by thermal decomposition or combustion.
[1]

- Hazardous Decomposition Products: Produces carbon monoxide, carbon dioxide, hydrogen fluoride gas, and hydrogen bromide upon combustion.[4]

Disposal Considerations

Dispose of this chemical in a manner consistent with federal, state, and local regulations.[4]

Surplus and non-recyclable solutions should be offered to a licensed disposal company.[8]

Halogenated organic reagents should be collected in a designated container.[8]

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- To cite this document: BenchChem. [safety and handling precautions for 1-Bromo-2-fluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b107303#safety-and-handling-precautions-for-1-bromo-2-fluoroethane]

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